

"physical and chemical properties of eicosyl hexacosanoate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eicosyl hexacosanoate*

Cat. No.: *B15185917*

[Get Quote](#)

Eicosyl Hexacosanoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eicosyl hexacosanoate is a long-chain wax ester composed of a C20 fatty alcohol (eicosanol) and a C26 fatty acid (hexacosanoic acid). While specific experimental data for this compound is limited in publicly accessible literature, this guide provides a comprehensive overview of its predicted physical and chemical properties, likely biological roles, and standardized experimental protocols for its synthesis and analysis. The information presented is based on the established characteristics of analogous long-chain wax esters and predictive methodologies, offering a valuable resource for researchers in drug development and materials science.

Physicochemical Properties

Direct experimental data for the physical and chemical properties of **eicosyl hexacosanoate** are not readily available. The following table summarizes its deduced and predicted properties based on its chemical structure and the known behavior of similar long-chain wax esters.

Table 1: Deduced and Predicted Physicochemical Properties of **Eicosyl Hexacosanoate**

Property	Value (Predicted or Deduced)	Notes
Molecular Formula	C ₄₆ H ₉₂ O ₂	Deduced from the combination of eicosanol (C ₂₀ H ₄₂ O) and hexacosanoic acid (C ₂₆ H ₅₂ O ₂).
Molecular Weight	677.2 g/mol	Calculated based on the molecular formula.
Melting Point	High (estimated > 70 °C)	Long-chain saturated esters are typically waxy solids with high melting points. The exact value would require experimental determination.
Boiling Point	Very High (estimated > 500 °C)	Due to its high molecular weight and van der Waals forces, the boiling point is expected to be very high and likely to result in decomposition under atmospheric pressure.
Density	~0.85 - 0.95 g/cm ³	Predicted based on the densities of other long-chain wax esters.
Solubility	Insoluble in water; Soluble in nonpolar organic solvents.	Expected to be soluble in solvents like hexane, chloroform, and ethers due to its long, nonpolar alkyl chains.
Physical State at STP	Waxy Solid	Consistent with the properties of other high molecular weight wax esters.

Chemical Properties and Spectroscopic Analysis

Eicosyl hexacosanoate, as a long-chain ester, is relatively chemically inert. It can undergo hydrolysis under acidic or basic conditions to yield eicosanol and hexacosanoic acid.

Spectroscopic Analysis:

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** The FTIR spectrum of **eicosyl hexacosanoate** is expected to show characteristic ester peaks. A strong carbonyl (C=O) stretching vibration should appear around $1735\text{--}1750\text{ cm}^{-1}$, and C-O stretching vibrations will be present in the $1000\text{--}1300\text{ cm}^{-1}$ region.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum will be dominated by a large signal from the methylene ($-\text{CH}_2-$) protons of the long alkyl chains. A triplet corresponding to the $-\text{CH}_2-$ group adjacent to the ester oxygen (from the alcohol) would be expected around 4.05 ppm, and a triplet for the $-\text{CH}_2-$ group adjacent to the carbonyl group (from the acid) would appear around 2.2 ppm. The terminal methyl ($-\text{CH}_3$) groups will appear as triplets at approximately 0.88 ppm.
 - ^{13}C NMR: The carbon NMR spectrum will show a peak for the carbonyl carbon around 174 ppm. The carbons of the $-\text{CH}_2\text{--O-}$ and $-\text{CH}_2\text{--C=O}$ groups will have distinct chemical shifts, while the numerous methylene carbons of the long chains will appear in a cluster.
- **Mass Spectrometry (MS):** Gas chromatography-mass spectrometry (GC-MS) can be used for the analysis of **eicosyl hexacosanoate**.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Electron ionization (EI) would likely lead to fragmentation, with characteristic ions resulting from cleavage at the ester linkage.

Experimental Protocols

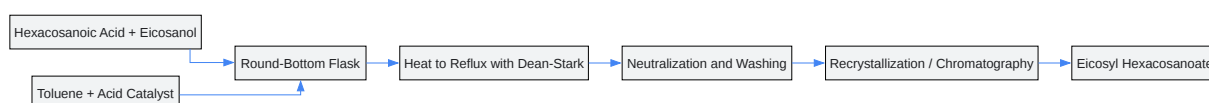
Synthesis of Eicosyl Hexacosanoate

A common method for the synthesis of wax esters is the Fischer esterification of a fatty acid and a fatty alcohol.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Protocol: Fischer Esterification

- **Reactants:** Combine equimolar amounts of hexacosanoic acid and eicosanol in a round-bottom flask.

- Solvent: Add a nonpolar solvent, such as toluene, to facilitate the reaction and allow for azeotropic removal of water.
- Catalyst: Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- Reaction Setup: Equip the flask with a Dean-Stark apparatus and a reflux condenser.
- Reaction: Heat the mixture to reflux. The water produced during the reaction will be removed azeotropically with the toluene and collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Work-up: Once the reaction is complete, cool the mixture and wash it with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- Purification: Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

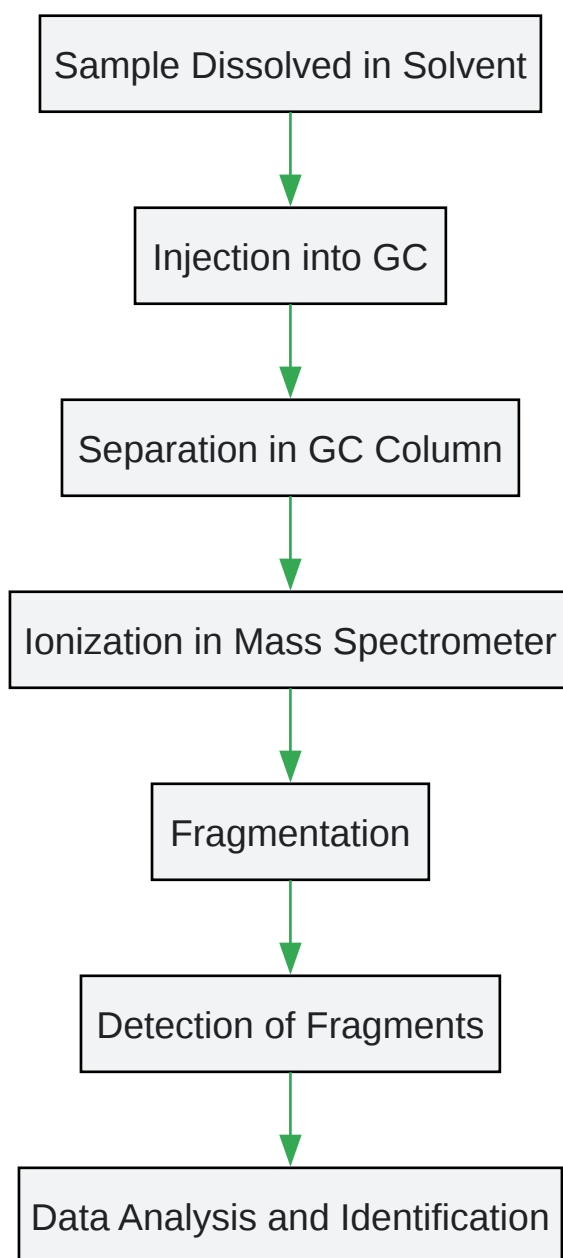
Caption: Fischer Esterification Workflow for **Eicosyl Hexacosanoate** Synthesis.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like wax esters.^{[5][6][7][8]}

Protocol: GC-MS Analysis

- **Sample Preparation:** Dissolve a small amount of the purified **eicosyl hexacosanoate** in a suitable volatile organic solvent (e.g., hexane or chloroform).
- **Injection:** Inject a small volume of the sample solution into the GC inlet.
- **Gas Chromatography:** The sample is vaporized and carried by an inert gas (e.g., helium) through a heated capillary column. The separation is based on the compound's boiling point and its interaction with the stationary phase of the column.
- **Mass Spectrometry:** As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented.
- **Detection and Analysis:** The mass-to-charge ratio of the fragments is measured, and the resulting mass spectrum is used to identify the compound by comparing it to a spectral library or by interpreting the fragmentation pattern.



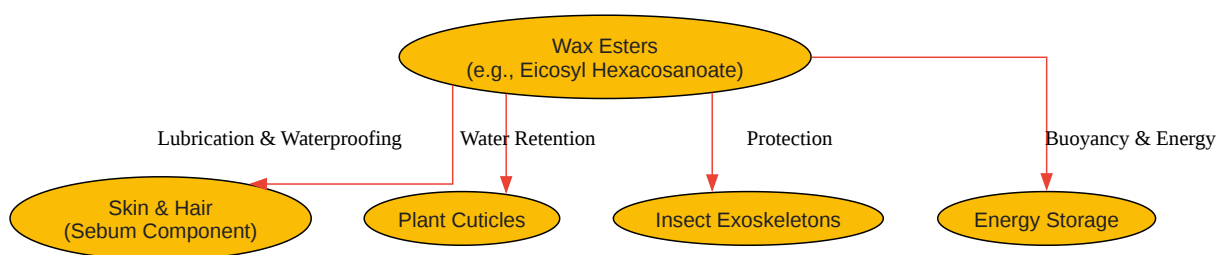
[Click to download full resolution via product page](#)

Caption: General Workflow for GC-MS Analysis of **Eicosyl Hexacosanoate**.

Biological and Industrial Relevance

While the specific biological role of **eicosyl hexacosanoate** is not well-documented, the functions of wax esters in general provide a strong indication of its likely importance.

- **Biological Functions:** Wax esters are major components of the sebum in mammals, contributing to the lubrication and waterproofing of the skin and hair.[14][15] They are also found in the protective coatings of plants and insects, preventing water loss and protecting against environmental stressors.[14][16][17][18][19][20] In some marine organisms, wax esters serve as a primary form of energy storage.[14][15][19]
- **Industrial Applications:** Due to their lubricating, emollient, and hydrophobic properties, wax esters are widely used in the cosmetics, pharmaceutical, and food industries.[21][22] They can be found in products such as creams, lotions, and lubricants. Long-chain esters are also being investigated for their potential use as phase-change materials for thermal energy storage and in drug delivery systems.[23][24]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. orgchemboulder.com [orgchemboulder.com]
- 2. rockymountainlabs.com [rockymountainlabs.com]
- 3. spectroscopyonline.com [spectroscopyonline.com]

- 4. researchgate.net [researchgate.net]
- 5. m.youtube.com [m.youtube.com]
- 6. m.youtube.com [m.youtube.com]
- 7. mdpi.com [mdpi.com]
- 8. m.youtube.com [m.youtube.com]
- 9. Ester - Wikipedia [en.wikipedia.org]
- 10. youtube.com [youtube.com]
- 11. youtube.com [youtube.com]
- 12. Khan Academy [khanacademy.org]
- 13. youtube.com [youtube.com]
- 14. lipotype.com [lipotype.com]
- 15. Mammalian Wax Biosynthesis: II. EXPRESSION CLONING OF WAX SYNTHASE cDNAs ENCODING A MEMBER OF THE ACYLTRANSFERASE ENZYME FAMILY - PMC [pmc.ncbi.nlm.nih.gov]
- 16. The production of wax esters in transgenic plants: towards a sustainable source of bio-lubricants - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Wax - Wikipedia [en.wikipedia.org]
- 18. Wax in Biochemistry: Structure, Function, and Comparison to Fats - Creative Proteomics [creative-proteomics.com]
- 19. Lipid - Waxes, Fatty Acids, Esters | Britannica [britannica.com]
- 20. Biochemistry, Lipids - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 21. labinsights.nl [labinsights.nl]
- 22. cymitquimica.com [cymitquimica.com]
- 23. mdpi.com [mdpi.com]
- 24. Penetration Enhancers [myskinrecipes.com]
- To cite this document: BenchChem. ["physical and chemical properties of eicosyl hexacosanoate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15185917#physical-and-chemical-properties-of-eicosyl-hexacosanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com